

An In-Depth Technical Guide to the Spectral Characterization of 4-(Bromomethyl)benzophenone

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzophenone

CAS No.: 32752-54-8

Cat. No.: B1266169

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Introduction

4-(Bromomethyl)benzophenone (CAS No. 32752-54-8) is a bifunctional organic compound of significant interest in synthetic chemistry.^[1] Its structure, featuring a benzophenone core and a reactive benzylic bromide handle, makes it a highly valuable intermediate, particularly as a precursor in the synthesis of photoinitiators for UV curing applications and for the functionalization of polymers.^[2] The precise structural integrity of this molecule is paramount for its successful application in these fields.

This technical guide provides a comprehensive analysis of the core spectroscopic techniques used to characterize and validate the structure of **4-(Bromomethyl)benzophenone**: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As a self-validating system, the integration of these techniques provides unambiguous confirmation of the molecule's identity and purity. We will delve into the causality behind experimental choices and the interpretation of the resulting spectral data, offering field-proven insights for researchers, scientists, and drug development professionals.

Molecular Structure and Physicochemical Properties

A foundational understanding of the molecule's structure is essential before interpreting its spectral data. The molecule consists of a central carbonyl group linking two phenyl rings. One ring is unsubstituted, while the other is substituted at the para-position with a bromomethyl group.

Diagram: Labeled Structure of 4-(Bromomethyl)benzophenone

Caption: Labeled molecular structure for NMR peak assignment.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ BrO	[1]
Molecular Weight	275.14 g/mol	
CAS Number	32752-54-8	
Appearance	Light orange to yellow crystalline powder	[3]
Melting Point	109-112 °C	[4]

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a primary tool for elucidating the structure of organic molecules by providing information about the number, connectivity, and chemical environment of hydrogen atoms.

Experimental Protocol: ¹H NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **4-(Bromomethyl)benzophenone** in ~0.7 mL of deuterated chloroform (CDCl₃). The choice of CDCl₃ is due to its excellent

solubilizing power for nonpolar to moderately polar organic compounds and its single, well-defined solvent residual peak at δ 7.26 ppm.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ 0.00 ppm).
 - Data Acquisition: Acquire the spectrum on a 300 MHz or higher field NMR spectrometer. A higher field provides better signal dispersion, which is crucial for resolving the complex aromatic region.
 - Processing: Apply Fourier transform, phase correction, and baseline correction to the Free Induction Decay (FID) signal. Integrate the peaks to determine the relative ratios of protons.
- [5]

¹H NMR Spectral Data Summary

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~7.80	m	4H	Aromatic (H-ortho to C=O)	Protons ortho to the electron-withdrawing carbonyl group are deshielded and appear furthest downfield in the aromatic region.
~7.55	m	3H	Aromatic (H-meta/para on C ₆ H ₅)	The remaining protons on the unsubstituted phenyl ring and the ring bearing the bromomethyl group.
~7.45	d	2H	Aromatic (H-meta to C=O)	Protons on the substituted ring, ortho to the -CH ₂ Br group.
4.48	s	2H	-CH ₂ Br	A singlet for the two equivalent methylene protons. Its downfield shift is due to the combined deshielding effects of the adjacent bromine atom and the aromatic ring.[5]

Interpretation and Expertise

The ^1H NMR spectrum is highly characteristic. The downfield aromatic region (δ 7.4-7.8 ppm) confirms the benzophenone core. The key diagnostic signal is the singlet observed at approximately δ 4.48 ppm, integrating to two protons.^[5] A chemical shift in this region (δ 3.4–4.7 ppm) is a strong indicator of a benzylic bromide.^[5] The singlet multiplicity confirms that there are no adjacent protons, which is consistent with the $-\text{CH}_2\text{Br}$ group being attached to a quaternary aromatic carbon. The complex multiplet structure in the aromatic region arises from the overlapping signals of the two different phenyl rings.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR provides complementary information to ^1H NMR, detailing the carbon framework of the molecule.

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis. ^{13}C NMR is less sensitive, so a slightly more concentrated sample may be beneficial.
- **Data Acquisition:** Acquire a proton-decoupled ^{13}C spectrum on a 75 MHz or higher spectrometer. Proton decoupling is a standard procedure that collapses all C-H coupling, resulting in a spectrum where each unique carbon atom appears as a single line. This simplifies the spectrum and improves the signal-to-noise ratio.
- **Processing:** Process the data similarly to the ^1H NMR spectrum. Note that peak intensities in a standard ^{13}C spectrum are not reliably proportional to the number of carbons and should not be used for quantification without specialized experimental setups.^[6]

^{13}C NMR Spectral Data Summary

Chemical Shift (δ) ppm	Assignment	Rationale
~196.0	C=O (Ketone)	The carbonyl carbon of a ketone is highly deshielded and appears significantly downfield, typically in the δ 190-220 ppm range.[6]
~143.0	C-ipso (C-CH ₂ Br)	The aromatic carbon attached to the bromomethyl group.
~137.5	C-ipso (C-C=O)	The two ipso-carbons attached to the carbonyl group.
~132.5	C-para (on C ₆ H ₅)	The para-carbon on the unsubstituted phenyl ring.
~130.0	C-ortho	Aromatic CH carbons ortho to the carbonyl group.
~129.0	C-meta	Aromatic CH carbons meta to the carbonyl group.
~32.0	-CH ₂ Br	The aliphatic carbon of the bromomethyl group, shifted downfield by the attached electronegative bromine atom.

Interpretation and Expertise

The most notable feature is the peak at $\sim\delta$ 196.0 ppm, which is unequivocally assigned to the ketone carbonyl carbon.[6] The aliphatic region shows a single peak around δ 32.0 ppm, corresponding to the -CH₂Br carbon. The aromatic region (δ 128-143 ppm) is complex. Assigning specific aromatic carbons without advanced 2D NMR techniques (like HSQC/HMBC) can be challenging due to the subtle electronic effects of the substituents.[7] However, the number of distinct peaks in this region is consistent with the proposed structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: FT-IR (KBr Pellet)

- **Sample Preparation:** Grind a small amount (~1-2 mg) of the crystalline **4-(Bromomethyl)benzophenone** with ~100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. KBr is used as it is transparent to IR radiation in the typical analysis range.
- **Pellet Formation:** Place the ground mixture into a pellet press and apply pressure to form a thin, transparent KBr pellet.
- **Data Acquisition:** Place the pellet in the sample holder of an FT-IR spectrometer and acquire the spectrum, typically over the range of 4000-400 cm^{-1} .
- **Background Correction:** A background spectrum of the empty spectrometer should be recorded and subtracted from the sample spectrum to remove atmospheric (CO_2 , H_2O) contributions.

IR Spectral Data Summary

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
~3060	Medium	C-H Stretch	Aromatic
~1655	Strong	C=O Stretch	Ketone (Aryl)
~1600, ~1450	Medium-Strong	C=C Stretch	Aromatic Ring
~1275	Strong	C-C(=O)-C Stretch	Aryl Ketone
~1215	Medium	CH_2 Wag	$-\text{CH}_2\text{Br}$
~695	Strong	C-Br Stretch	Alkyl Halide

Interpretation and Expertise

The IR spectrum provides a clear fingerprint of the key functional groups.[8] The most prominent and diagnostic absorption is the strong, sharp peak at $\sim 1655\text{ cm}^{-1}$, characteristic of the C=O stretching vibration of an aryl ketone.[9] The conjugation with the aromatic rings lowers the frequency from that of a typical aliphatic ketone ($\sim 1715\text{ cm}^{-1}$). [10] The presence of the aromatic rings is confirmed by the C-H stretching peaks just above 3000 cm^{-1} and the C=C ring stretching vibrations around 1600 cm^{-1} . The C-Br stretch is typically found in the fingerprint region and can be assigned to the absorption around 695 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering powerful confirmation of its structure.

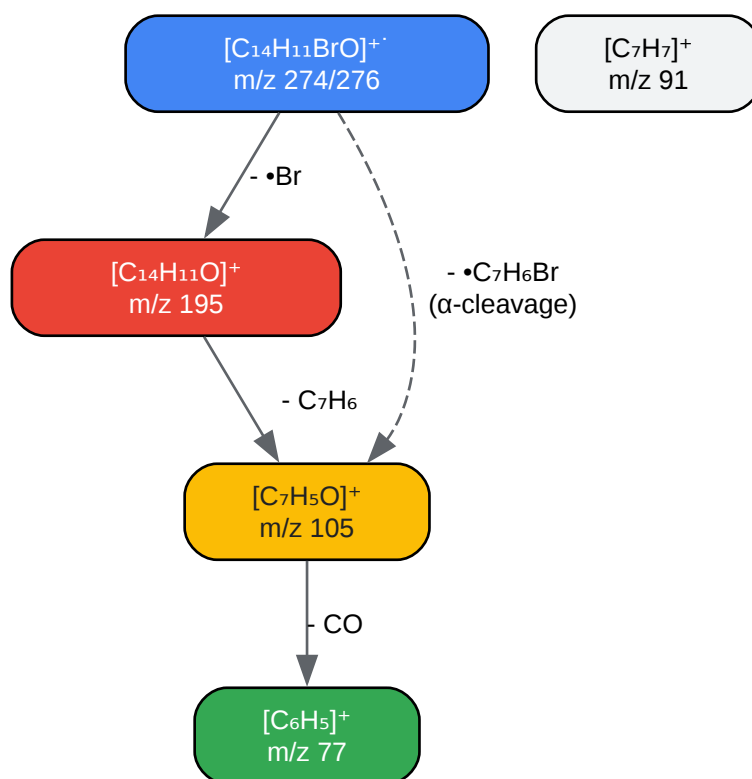
Experimental Protocol: Electron Ionization (EI-MS)

- **Sample Introduction:** Introduce a small quantity of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples.
- **Ionization:** Bombard the vaporized sample with high-energy electrons (typically 70 eV). This process, known as Electron Ionization (EI), is energetic and causes the molecule to ionize and fragment.
- **Mass Analysis:** Separate the resulting positively charged ions (the molecular ion and fragment ions) based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- **Detection:** Detect the ions to generate the mass spectrum.

Mass Spectrometry Data and Fragmentation Analysis

The molecular weight of **4-(Bromomethyl)benzophenone** is 275.14 g/mol . Due to the natural isotopic abundance of bromine ($^{79}\text{Br} \approx 50.7\%$, $^{81}\text{Br} \approx 49.3\%$), the molecular ion will appear as a pair of peaks of nearly equal intensity at m/z 274 and 276. This "M/M+2" pattern is a definitive indicator of a single bromine atom in the molecule.[11]

Diagram: Proposed EI-MS Fragmentation Pathway



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Caption: Key fragmentation steps for **4-(Bromomethyl)benzophenone** in EI-MS.

m/z	Proposed Fragment Ion	Formula	Notes
274/276	Molecular Ion $[M]^{+\cdot}$	$[C_{14}H_{11}BrO]^{+\cdot}$	Characteristic 1:1 isotopic pattern for Bromine.
195	$[M - Br]^+$	$[C_{14}H_{11}O]^+$	Loss of a bromine radical, a common fragmentation for alkyl halides.
181	$[Benzoyl-Phenyl]^+$	$[C_{13}H_9O]^+$	Loss of the $-CH_2Br$ group.
105	Benzoyl cation	$[C_7H_5O]^+$	Base Peak. Formed by alpha-cleavage next to the carbonyl. Very stable acylium ion. [11]
77	Phenyl cation	$[C_6H_5]^+$	Loss of carbon monoxide (CO) from the benzoyl cation.

Interpretation and Expertise

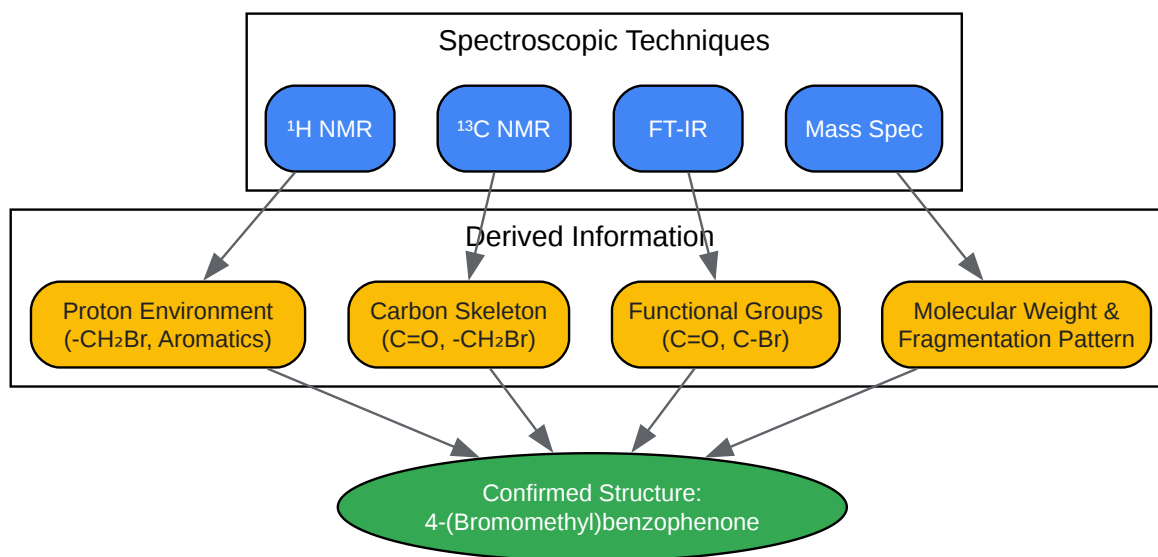
The mass spectrum is dominated by fragments resulting from cleavage at the bonds adjacent to the robust carbonyl group. The most stable fragment, and therefore the base peak, is the benzoyl cation at m/z 105.[\[11\]](#) The presence of the molecular ion peaks at m/z 274 and 276 confirms the molecular weight and the presence of one bromine atom. The peak at m/z 195 (M-79/81) corresponds to the loss of the bromine radical, which is another key validation point.

Integrated Spectral Analysis: A Self-Validating System

No single technique provides the complete picture. The power of this multi-faceted approach lies in how the data from each analysis corroborates the others, forming a self-validating

system for structural confirmation.

Diagram: Integrated Analysis Workflow



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Caption: Workflow showing how different spectral data converge to confirm the structure.

- IR confirms the presence of the aryl ketone (C=O) and C-Br functional groups.
- ¹³C NMR confirms the carbonyl carbon (~196 ppm) and the aliphatic -CH₂Br carbon (~32 ppm) within the overall carbon skeleton.
- ¹H NMR confirms the benzylic -CH₂- protons (~4.48 ppm) and the correct ratio of aromatic to aliphatic protons.
- MS confirms the correct molecular weight (m/z 274/276) and the presence of a single bromine atom, with a fragmentation pattern (base peak m/z 105) that is perfectly consistent with the structure validated by IR and NMR.

Together, these data points provide an unambiguous and robust confirmation of the identity and structure of **4-(Bromomethyl)benzophenone**, ensuring its suitability for high-stakes research and development applications.

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